

# An In-depth Technical Guide to N-(4-Bromophenyl)-2-chlorobenzamide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *N-(4-Bromophenyl)-2-chlorobenzamide*

CAS No.: 66569-05-9

Cat. No.: B141973

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For Researchers, Scientists, and Drug Development Professionals

## Foreword

In the landscape of contemporary medicinal chemistry and materials science, halogenated benzamides represent a cornerstone for the development of novel therapeutic agents and functional materials. Among these, N-(4-Bromophenyl)-2-chlorobenzamide emerges as a compound of significant interest. Its unique substitution pattern, featuring a bromine atom on the phenyl ring and a chlorine atom on the benzoyl moiety, imparts a distinct combination of steric and electronic properties. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive technical overview of N-(4-Bromophenyl)-2-chlorobenzamide, consolidating its chemical identity, synthesis, and potential applications, with a focus on its biological activities.

## Chemical Identity and Properties

### IUPAC Name and Synonyms

The unequivocally correct IUPAC name for the compound is N-(4-bromophenyl)-2-chlorobenzamide.

Common synonyms and identifiers include:

- 4'-Bromo-2-chlorobenzanilide
- CAS Number: 66569-05-9

## Chemical Structure

The molecular structure of N-(4-Bromophenyl)-2-chlorobenzamide is characterized by a central amide linkage connecting a 4-bromophenyl group and a 2-chlorobenzoyl group.

Caption: Molecular structure of N-(4-Bromophenyl)-2-chlorobenzamide.

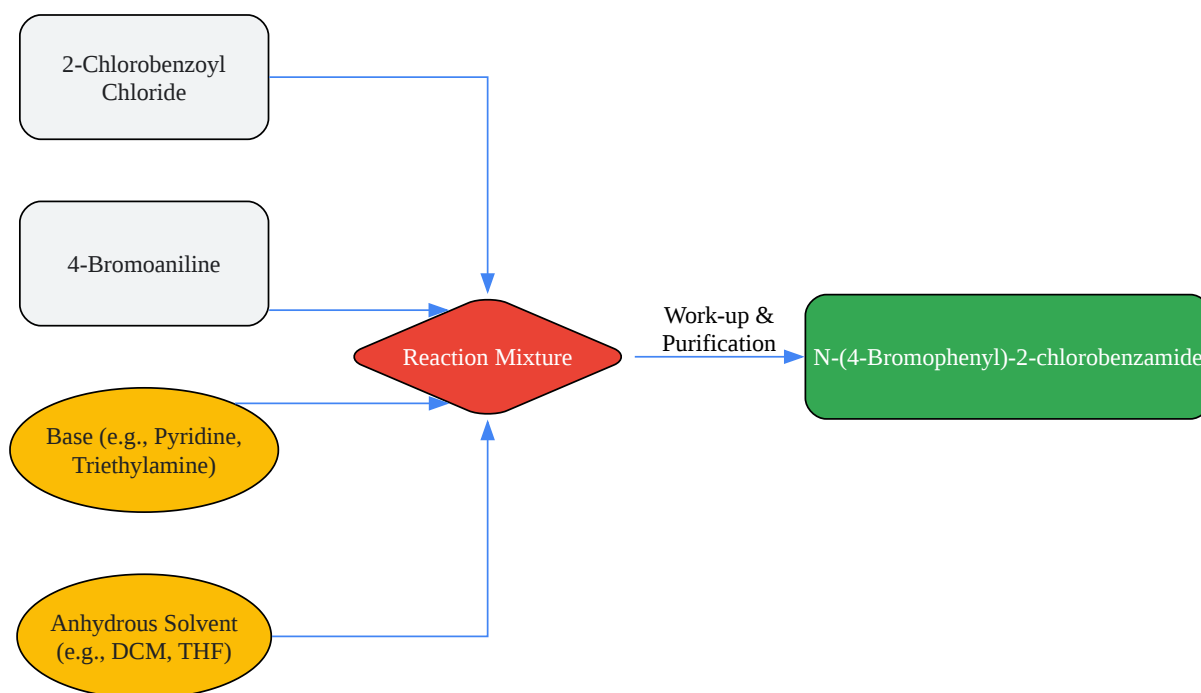
## Physicochemical Properties

A summary of the key physicochemical properties of N-(4-Bromophenyl)-2-chlorobenzamide is presented in the table below.

| Property          | Value                                                            |
|-------------------|------------------------------------------------------------------|
| Molecular Formula | C <sub>13</sub> H <sub>9</sub> BrClNO                            |
| Molecular Weight  | 310.57 g/mol                                                     |
| Appearance        | Expected to be a solid at room temperature                       |
| Solubility        | Likely soluble in common organic solvents and insoluble in water |
| InChI Key         | KQUddbZEDXTSPT-UHFFFAOYSA-N                                      |

## Synthesis of N-(4-Bromophenyl)-2-chlorobenzamide

The primary and most direct method for the synthesis of N-(4-Bromophenyl)-2-chlorobenzamide is the acylation of 4-bromoaniline with 2-chlorobenzoyl chloride. This reaction proceeds via a nucleophilic acyl substitution mechanism.



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Caption: General workflow for the synthesis of N-(4-Bromophenyl)-2-chlorobenzamide.

## Detailed Experimental Protocol

This protocol provides a step-by-step methodology for the synthesis of N-(4-Bromophenyl)-2-chlorobenzamide.

Materials:

- 2-Chlorobenzoyl chloride
- 4-Bromoaniline

- Anhydrous dichloromethane (DCM) or Tetrahydrofuran (THF)
- Pyridine or Triethylamine (as a base)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Separatory funnel
- Rotary evaporator

#### Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 4-bromoaniline (1.0 equivalent) in anhydrous dichloromethane.
- **Addition of Base:** To the stirred solution, add pyridine or triethylamine (1.1 equivalents) at room temperature.
- **Addition of Acyl Chloride:** Slowly add a solution of 2-chlorobenzoyl chloride (1.05 equivalents) in anhydrous dichloromethane to the reaction mixture via a dropping funnel over 15-20 minutes.
- **Reaction:** Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.

- **Work-up:** Once the reaction is complete, transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1 M HCl, saturated NaHCO<sub>3</sub> solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol, ethyl acetate/hexanes) or by silica gel column chromatography to afford the pure N-(4-Bromophenyl)-2-chlorobenzamide.

## Spectroscopic Data

While a complete set of spectroscopic data for N-(4-Bromophenyl)-2-chlorobenzamide is not readily available in public repositories, data for the closely related isomer, N-(4-bromophenyl)-4-chlorobenzamide, provides valuable reference points.<sup>[1]</sup>

- **<sup>1</sup>H NMR:** The proton NMR spectrum is expected to show complex multiplets in the aromatic region (typically between 7.0 and 8.0 ppm) corresponding to the protons on the two substituted benzene rings. A broad singlet corresponding to the amide proton (N-H) is also expected, typically downfield.
- **<sup>13</sup>C NMR:** The carbon NMR spectrum will show distinct signals for the aromatic carbons, with the carbon attached to bromine and chlorine appearing at characteristic chemical shifts. The carbonyl carbon of the amide group will have a signal in the downfield region (typically 160-170 ppm).
- **IR Spectroscopy:** The infrared spectrum will be characterized by a strong absorption band for the amide carbonyl (C=O) stretching vibration, typically in the range of 1650-1680 cm<sup>-1</sup>. A sharp peak corresponding to the N-H stretching vibration is also expected around 3300 cm<sup>-1</sup>.
- **Mass Spectrometry:** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (310.57 g/mol), with a characteristic isotopic pattern due to the presence of bromine and chlorine atoms.

## Biological Activities and Potential Applications

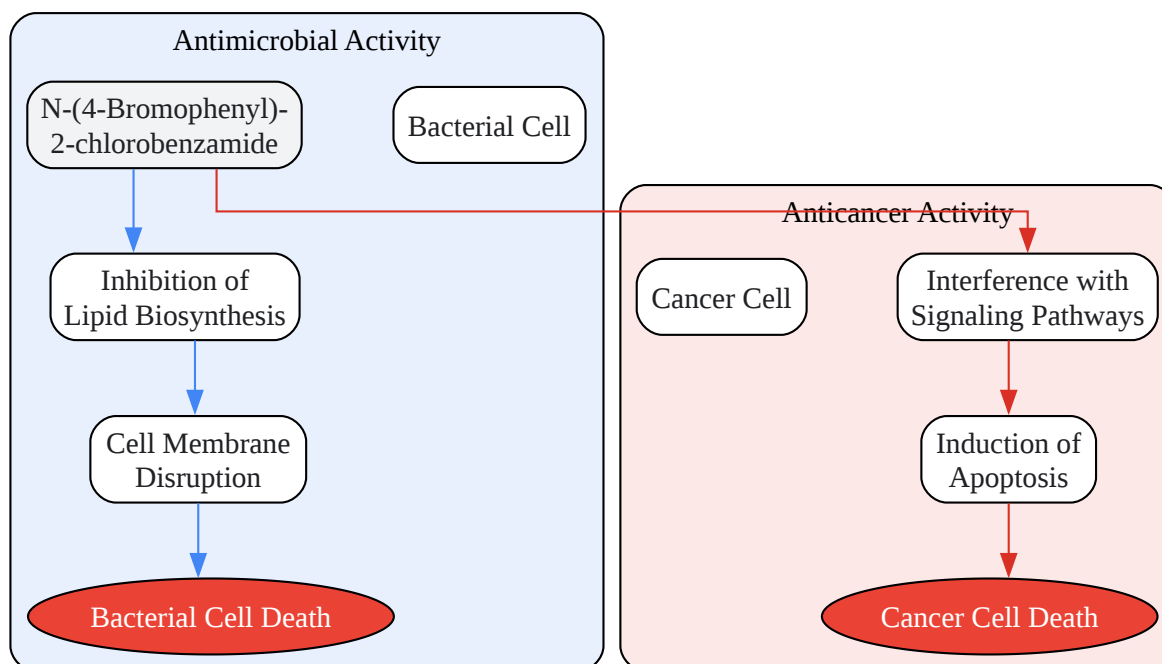
N-(4-Bromophenyl)-2-chlorobenzamide has garnered attention for its potential biological activities, primarily in the realms of antimicrobial and anticancer research.

### Antimicrobial Activity

This class of compounds has demonstrated notable activity against various bacterial strains, including Gram-positive bacteria.<sup>[1]</sup> The proposed mechanism of action involves the inhibition of essential bacterial lipid biosynthesis, leading to the disruption of the bacterial cell membrane integrity.<sup>[1]</sup>

### Anticancer Potential

Preliminary studies have suggested that N-(4-Bromophenyl)-2-chlorobenzamide and related structures may possess anticancer properties. The hypothesized mechanism of action involves the induction of apoptosis (programmed cell death) in cancer cells by interfering with key signaling pathways that regulate cell proliferation and survival.<sup>[1]</sup>



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Caption: Putative mechanisms of action for the biological activities of N-(4-Bromophenyl)-2-chlorobenzamide.

## Safety Information

While a specific Safety Data Sheet (SDS) for N-(4-Bromophenyl)-2-chlorobenzamide is not widely available, GHS hazard information for the closely related isomer, N-(4-bromophenyl)-4-chlorobenzamide, indicates the following:

- Hazard Statement: H411: Toxic to aquatic life with long lasting effects.<sup>[1]</sup>
- Precautionary Statements: P273 (Avoid release to the environment), P391 (Collect spillage), and P501 (Dispose of contents/container in accordance with local/regional/national/international regulations).<sup>[1][2][3][4][5]</sup>

It is imperative to handle this compound with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, in a well-ventilated area or fume hood. A full risk assessment should be conducted before handling.

## Conclusion and Future Directions

N-(4-Bromophenyl)-2-chlorobenzamide stands as a versatile scaffold with significant potential in both medicinal chemistry and materials science. Its straightforward synthesis and intriguing biological profile warrant further investigation. Future research should focus on elucidating the specific molecular targets and detailed mechanisms of its antimicrobial and anticancer activities. Furthermore, the synthesis and evaluation of a broader library of analogues could lead to the discovery of compounds with enhanced potency and selectivity. The availability of comprehensive spectroscopic and safety data will be crucial for advancing the research and development of this promising chemical entity.

## References

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## Sources

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-(4-Bromophenyl)-2-chlorobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b141973/docs#an-in-depth-technical-guide-to-n-4-bromophenyl-2-chlorobenzamide\]](https://www.benchchem.com/product/b141973/docs#an-in-depth-technical-guide-to-n-4-bromophenyl-2-chlorobenzamide)

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